

# Introduction: Characterizing a Novel Indole Derivative

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## Compound of Interest

Compound Name: 4-(methoxymethoxy)-1H-indole

CAS No.: 133416-33-8

Cat. No.: B177869

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Indole derivatives are a cornerstone of medicinal chemistry, forming the structural basis for a vast array of natural products and synthetic drugs. The strategic functionalization of the indole scaffold is a key tactic in modulating the physicochemical and pharmacological properties of these molecules. This guide focuses on **4-(methoxymethoxy)-1H-indole**, an N-protected derivative of the biologically relevant 4-methoxyindole.

Direct experimental data on **4-(methoxymethoxy)-1H-indole** is not extensively documented in publicly accessible literature. Therefore, this guide will provide a comprehensive analysis based on the well-characterized properties of its immediate precursor, 4-methoxy-1H-indole. By leveraging this established data, we will provide expert, reasoned predictions for the physical properties of the target compound. The key structural distinction lies in the introduction of a methoxymethyl (MOM) ether group at the N1 position, which replaces the proton found in the parent indole. This substitution has significant and predictable consequences for the molecule's physical and spectral properties, as well as its chemical stability.

## Part 1: Core Physicochemical Properties

The introduction of the MOM group primarily influences properties related to molecular weight, intermolecular forces, and polarity. The most significant change is the removal of the hydrogen-bond-donating N-H group, which is replaced by the bulkier, polar MOM ether.

Table 1: Comparison of Physicochemical Properties.

Property	4-Methoxy-1H-indole (Experimental Data)	4-(Methoxymethoxy)-1H-indole (Predicted)	Rationale for Prediction
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO[1][2]	C <sub>11</sub> H <sub>13</sub> NO <sub>2</sub>	Addition of C <sub>2</sub> H <sub>4</sub> O from the MOM group.
Molecular Weight	147.17 g/mol [2][3]	191.23 g/mol	Increased mass from the MOM group.
Appearance	White to light brown crystalline powder or solid[1][4][5]	Likely a white to off-white solid or a viscous oil.	N-alkylation can disrupt crystal packing, potentially lowering the melting point or resulting in a liquid state at room temperature.
Melting Point	67.5 - 71.5 °C[1][4]	Lower than 67-72 °C, or liquid at STP.	The absence of N-H hydrogen bonding, a strong intermolecular force, typically reduces the melting point in indoles.
Boiling Point	181 - 183 °C at 24 mmHg[4][6]	>200 °C at atmospheric pressure.	The significant increase in molecular weight and polarity will lead to a higher boiling point.
Solubility	Soluble in common organic solvents (e.g., ethanol, dichloromethane, ethyl acetate)[7]; Insoluble in water[6].	Soluble in a wide range of organic solvents. Slightly increased solubility in polar aprotic solvents compared to the precursor.	The addition of the polar ether group in the MOM substituent may slightly enhance solubility in solvents like THF or acetone.

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Chemical Stability	Stable under normal conditions, but sensitive to light and strong oxidizing agents[4][8]. The indole ring can be sensitive to strongly acidic conditions[8].	The MOM group is stable to bases and nucleophiles but is labile and will be cleaved under acidic conditions. The indole core remains sensitive to oxidation.	The MOM ether is a well-known acid-labile protecting group, a critical consideration for experimental design.
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## Part 2: Spectroscopic and Spectrometric Analysis

Spectroscopy provides a fingerprint for molecular structure. The transition from 4-methoxy-1H-indole to its N-MOM derivative results in clear, predictable changes in NMR, IR, and mass spectra.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a primary tool for confirming the structure of organic molecules. The presence of the MOM group on the nitrogen atom introduces new, characteristic signals and induces shifts in the signals of the indole ring protons.

- <sup>1</sup>H NMR Spectroscopy:
  - 4-Methoxy-1H-indole: Will show a characteristic broad singlet for the N-H proton, typically above 8.0 ppm. The aromatic protons on the indole ring will appear between 6.5 and 7.5 ppm. A sharp singlet around 3.9 ppm will correspond to the methoxy (-OCH<sub>3</sub>) protons.
  - **4-(Methoxymethoxy)-1H-indole** (Predicted): The broad N-H singlet will be absent. Two new, distinct singlets are expected: one around 5.4-5.8 ppm for the N-CH<sub>2</sub>-O methylene protons and another around 3.3-3.5 ppm for the -O-CH<sub>3</sub> methyl protons of the MOM group. The signals for the indole ring protons will likely experience slight downfield shifts due to the electron-withdrawing nature of the N-substituent.
- <sup>13</sup>C NMR Spectroscopy:
  - 4-Methoxy-1H-indole: Will display signals for the eight unique carbons of the indole core and one for the methoxy carbon (around 55 ppm).

- **4-(Methoxymethoxy)-1H-indole** (Predicted): Two additional signals will appear corresponding to the MOM group: a methylene carbon (N-CH<sub>2</sub>-O) around 75-80 ppm and a methyl carbon (-O-CH<sub>3</sub>) around 56-58 ppm.

## Infrared (IR) Spectroscopy

IR spectroscopy is highly effective for identifying functional groups. The key diagnostic change upon N-protection is the loss of the N-H stretching vibration.<sup>[9]</sup>

- 4-Methoxy-1H-indole: A sharp, characteristic N-H stretching peak is observed in the region of 3300-3500 cm<sup>-1</sup>. Strong C-O stretching bands for the aryl ether will also be present around 1250 cm<sup>-1</sup>.
- **4-(Methoxymethoxy)-1H-indole** (Predicted): The N-H stretch in the 3300-3500 cm<sup>-1</sup> region will be absent. New, strong C-O-C stretching bands corresponding to the MOM group's ether linkages will appear in the 1150-1050 cm<sup>-1</sup> region.

## Mass Spectrometry (MS)

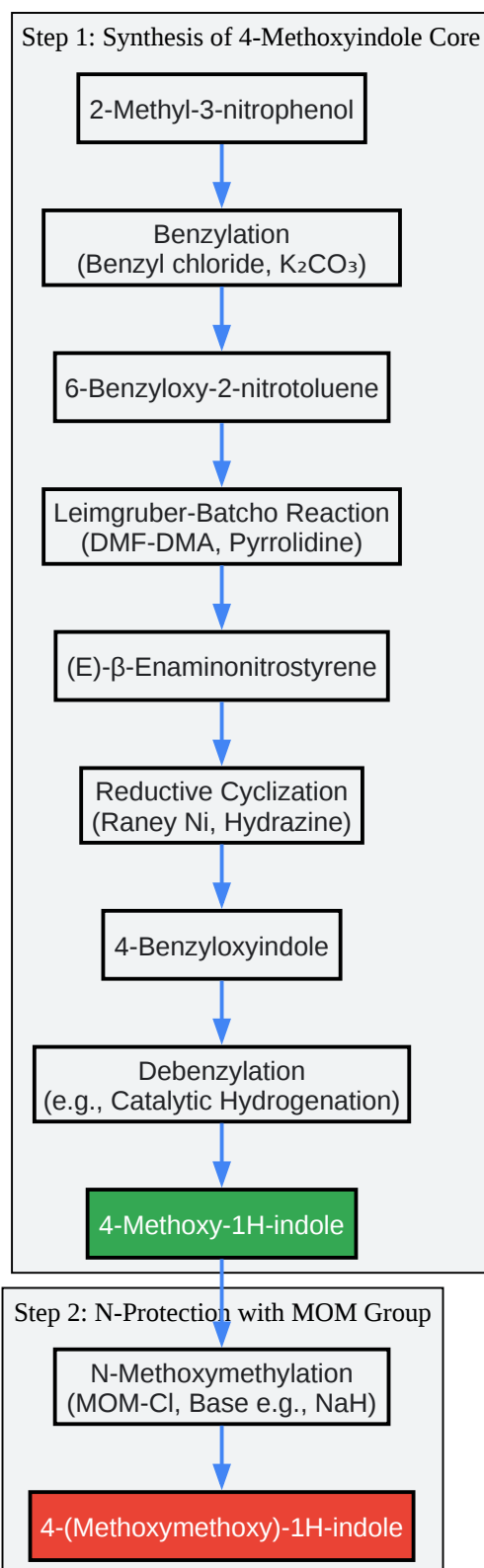
Mass spectrometry is used to determine the molecular weight and fragmentation patterns of a compound.<sup>[9]</sup>

- 4-Methoxy-1H-indole: The mass spectrum will show a molecular ion peak (M<sup>+</sup>) at m/z = 147.
- **4-(Methoxymethoxy)-1H-indole** (Predicted): The molecular ion peak (M<sup>+</sup>) will be observed at m/z = 191. A characteristic fragmentation pattern would involve the loss of the MOM group or parts of it, leading to significant fragment ions at m/z = 146 (loss of -CH<sub>2</sub>OCH<sub>3</sub>) and a base peak corresponding to the unprotected indole radical cation.

## Part 3: Synthesis and Chemical Reactivity Insights

### Synthetic Workflow

The synthesis of **4-(methoxymethoxy)-1H-indole** is logically achieved in a two-step sequence starting from a suitable precursor to form the 4-methoxyindole core, followed by N-protection.



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Caption: Proposed two-step synthesis of the target compound.

## Experimental Protocols

### Protocol 1: Synthesis of 4-Methoxy-1H-indole (via Leimgruber-Batcho)

This method provides a reliable route to the indole core. The synthesis of 4-benzyloxyindole, a precursor to 4-methoxyindole, is well-documented.[\[10\]](#)

- Step A: 6-Benzyloxy-2-nitrotoluene: A mixture of 2-methyl-3-nitrophenol, benzyl chloride, and anhydrous potassium carbonate in DMF is heated (e.g., 90°C for 3 hours). After workup, the product is isolated.[\[10\]](#)
- Step B: (E)-6-Benzyloxy-2-nitro-β-pyrrolidinostyrene: The product from Step A is refluxed with N,N-dimethylformamide dimethyl acetal (DMF-DMA) and pyrrolidine in DMF.[\[10\]](#)
- Step C: 4-Benzyloxyindole: The resulting enamine from Step B is subjected to reductive cyclization using a reducing agent like Raney nickel and hydrazine hydrate in a suitable solvent mixture (e.g., THF/methanol).[\[10\]](#)
- Step D: 4-Hydroxyindole/4-Methoxyindole: The benzyl group is removed via catalytic hydrogenation (e.g., H<sub>2</sub>, Pd/C) to yield 4-hydroxyindole, which can then be methylated to 4-methoxyindole, or alternative syntheses can be used to obtain it directly.[\[11\]](#)

### Protocol 2: N-Methoxymethylation of 4-Methoxy-1H-indole

This is a standard protocol for protecting the indole nitrogen.

- Dissolve 4-methoxy-1H-indole (1.0 eq) in an anhydrous aprotic solvent such as THF or DMF under an inert atmosphere (e.g., Argon).
- Cool the solution to 0 °C in an ice bath.
- Add a strong base, such as sodium hydride (NaH, ~1.1 eq), portion-wise. Stir for 30 minutes at 0 °C to allow for the formation of the indolide anion.
- Add chloromethyl methyl ether (MOM-Cl, ~1.2 eq) dropwise to the solution.
- Allow the reaction to warm to room temperature and stir until TLC or LC-MS analysis indicates complete consumption of the starting material.

- Carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride (NH<sub>4</sub>Cl).
- Extract the product with an organic solvent (e.g., ethyl acetate), wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **4-(methoxymethoxy)-1H-indole**.

## Part 4: Safety, Handling, and Storage

While specific toxicity data for **4-(methoxymethoxy)-1H-indole** is unavailable, prudent laboratory practices dictate handling it with care, using the data for its precursor and related indoles as a guide.

- **Hazard Identification:** 4-Methoxy-1H-indole is classified as an irritant, causing skin and serious eye irritation. It may also cause respiratory irritation.<sup>[2]</sup> It is advisable to handle the N-MOM derivative with the same precautions.
- **Personal Protective Equipment (PPE):** Always use standard PPE, including a lab coat, chemical safety goggles, and nitrile gloves. Work should be conducted in a well-ventilated chemical fume hood.
- **Handling:** Avoid inhalation of dust or vapors and prevent contact with skin and eyes.<sup>[6][12]</sup>
- **Storage:** The compound should be stored in a cool, dry, and dark place to prevent degradation.<sup>[5]</sup> Storing under an inert atmosphere (e.g., Argon or Nitrogen) is recommended to minimize potential oxidative degradation of the electron-rich indole ring.<sup>[8]</sup>

## Conclusion

This guide provides a detailed profile of the physical properties of **4-(methoxymethoxy)-1H-indole** through a scientifically rigorous, predictive analysis grounded in the established data of its precursor, 4-methoxy-1H-indole. The introduction of the N-MOM group results in predictable and significant changes: the loss of N-H hydrogen bonding, an increase in molecular weight and boiling point, and the appearance of characteristic signals in NMR and IR spectra.

Crucially for the experimental chemist, the MOM group imparts stability towards basic conditions but is readily cleaved by acid. This comprehensive overview serves as a foundational resource for researchers, enabling informed decisions in the synthesis, purification, characterization, and application of this versatile indole derivative in drug discovery and development.

## References

- PubChem. 4-Methoxy-1H-indole. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- Cheméo. Chemical Properties of 1H-Indole, 4-methoxy- (CAS 4837-90-5). Available from: [\[Link\]](#)
- Royal Society of Chemistry. Electronic Supplementary Information. Available from: [\[Link\]](#)
- AHF Creative Chemistry. 7556-35-6 | 4-Methoxy-1-methyl-1H-indole. Available from: [\[Link\]](#)
- Chem-Impex International. 4-Methoxy-1H-indole-3-carboxylic acid. Available from: [\[Link\]](#)
- ResearchGate. Synthesis and characterization of new 4,6- dimethoxy-1H-indole derivatives as antibacterial and antitumor agents. Available from: [\[Link\]](#)
- Beilstein Journal of Organic Chemistry. Synthesis of 4-functionalized-1H-indoles from 2,3-dihalophenols. Available from: [\[Link\]](#)
- Organic Syntheses. INDOLES FROM 2-METHYLNITROBENZENES BY CONDENSATION WITH FORMAMIDE ACETALS FOLLOWED BY REDUCTION: 4-BENZYLOXYINDOLE. Available from: [\[Link\]](#)
- AHF Creative Chemistry. 4-Methoxy-1-Methyl-2-Phenyl-1H-Indole: A Versatile Organic Compound. Available from: [\[Link\]](#)
- Fisher Scientific. Safety Data Sheet - 4-Methoxyindole. Available from: [\[Link\]](#)
- NIST. 1H-Indole, 4-methoxy-. National Institute of Standards and Technology. Available from: [\[Link\]](#)

- Scientific Laboratory Supplies. 4-Methoxy-1-methylindole, 98%. Available from: [\[Link\]](#)
- PubChem. 4-(phenylmethoxy)-1H-indole. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- ChemSynthesis. 5,7-dimethoxy-1-methyl-1H-indole. Available from: [\[Link\]](#)
- Bentham Science. Synthesis, Reactivity and Biological Properties of Methoxy-Activated Indoles. Available from: [\[Link\]](#)
- MDPI. Discovery of a New Polymorph of 5-Methoxy-1H-Indole-2-Carboxylic Acid: Characterization by X-ray Diffraction, Infrared Spectroscopy, and DFT Calculations. Available from: [\[Link\]](#)

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## Sources

1. [L19069.03 \[thermofisher.com\]](#)
2. [4-Methoxy-1H-indole | C9H9NO | CID 138363 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
3. [4-Methoxyindole\(4837-90-5\) 1H NMR spectrum \[chemicalbook.com\]](#)
4. [digitalassets.avantorsciences.com \[digitalassets.avantorsciences.com\]](#)
5. [goldbio.com \[goldbio.com\]](#)
6. [fishersci.com \[fishersci.com\]](#)
7. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
8. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
9. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
10. [Organic Syntheses Procedure \[orgsyn.org\]](#)
11. [4-Methoxyindole synthesis - chemicalbook \[chemicalbook.com\]](#)
12. [WERCS Studio - Application Error \[assets.thermofisher.com\]](#)

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